

# 3-Ethylisoxazole-5-carboxylic Acid: A Versatile Heterocyclic Building Block in Organic Synthesis

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## Compound of Interest

Compound Name: 3-Ethylisoxazole-5-carboxylic acid

Cat. No.: B082512

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## Abstract

**3-Ethylisoxazole-5-carboxylic acid**, a distinct heterocyclic compound, is emerging as a valuable building block in the landscape of organic synthesis, particularly in the design and development of novel pharmaceutical agents. Its unique structural features, combining the stability of the isoxazole ring with the versatile reactivity of a carboxylic acid moiety, offer medicinal chemists a powerful tool for molecular exploration. The isoxazole scaffold serves as a bioisosteric replacement for other functional groups, often improving the pharmacokinetic and pharmacodynamic profiles of drug candidates. This guide provides a comprehensive overview of the synthesis, key reactions, and applications of **3-ethylisoxazole-5-carboxylic acid**, equipping researchers with the knowledge to effectively utilize this promising synthetic intermediate.

## Introduction

The isoxazole ring system is a prominent scaffold in medicinal chemistry, found in a variety of clinically approved drugs and biologically active compounds. The incorporation of an ethyl group at the 3-position and a carboxylic acid at the 5-position of the isoxazole ring endows **3-ethylisoxazole-5-carboxylic acid** with a unique combination of lipophilicity and functionality. This arrangement allows for diverse chemical modifications, making it an attractive starting

material for the synthesis of complex molecular architectures. The carboxylic acid group can be readily converted into a wide range of functional groups, such as esters, amides, and ketones, providing access to a vast chemical space for structure-activity relationship (SAR) studies.

## Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of a building block is crucial for its effective application in synthesis. The key data for **3-ethylisoxazole-5-carboxylic acid** are summarized below.

Property	Value
CAS Number	14633-21-7
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NO <sub>3</sub>
Molecular Weight	141.12 g/mol
Appearance	White to off-white solid
Purity	≥95% (typical)
SMILES	<chem>O=C(O)c1cc(CC)no1</chem>
InChI	InChI=1S/C6H7NO3/c1-2-5-4-6(8)10-9-5/h4H,2H2,1H3,(H,7,8)

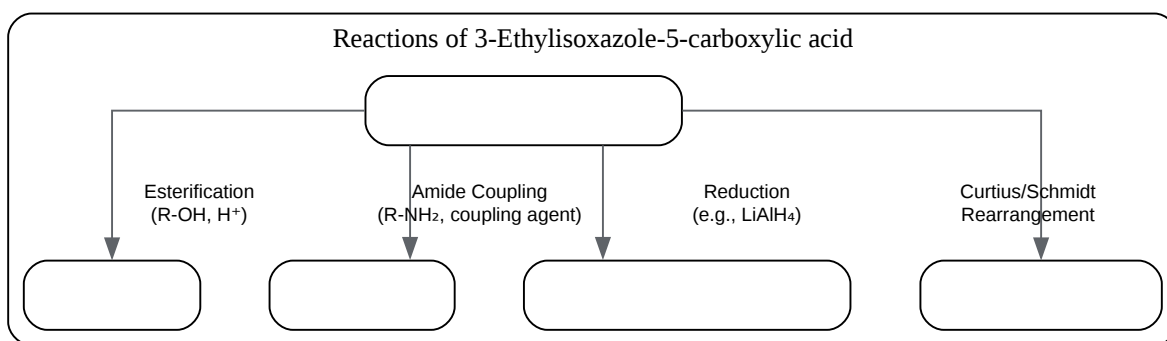
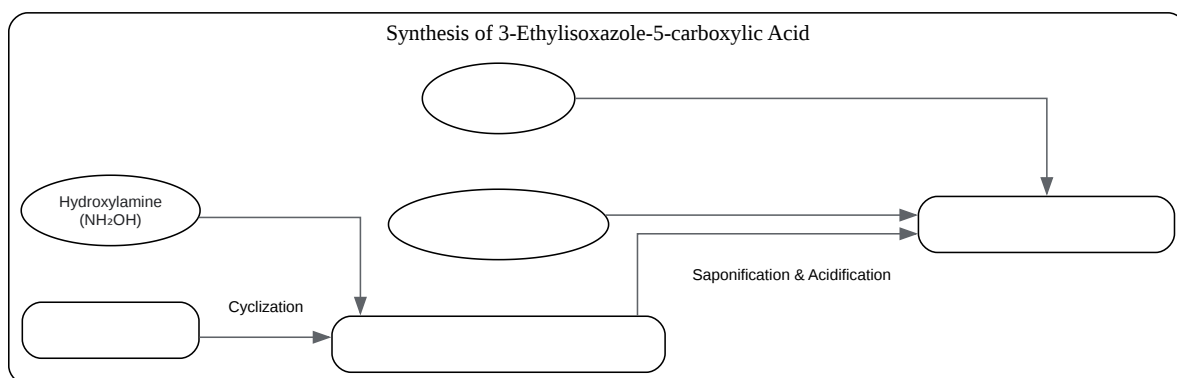
Note: Spectroscopic data for **3-ethylisoxazole-5-carboxylic acid** is not widely available in public databases. Researchers are advised to perform their own analytical characterization (NMR, IR, MS) upon synthesis or acquisition.

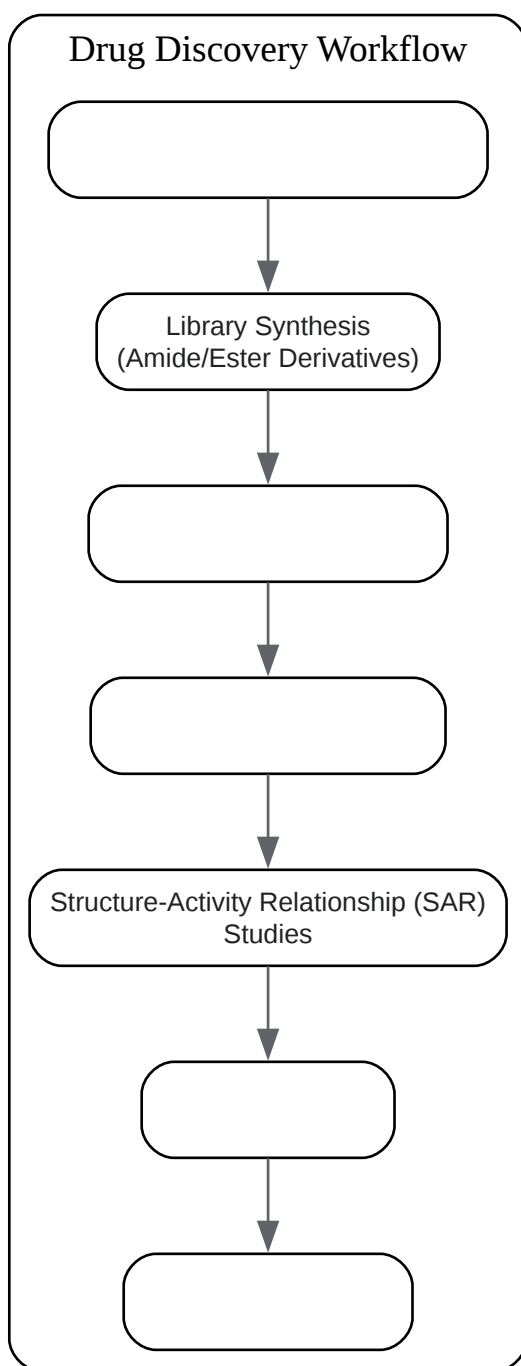
## Synthesis of 3-Ethylisoxazole-5-carboxylic Acid

The synthesis of **3-ethylisoxazole-5-carboxylic acid** can be achieved through a multi-step sequence starting from readily available precursors. A general and adaptable strategy involves the construction of the isoxazole ring followed by functional group manipulations.

## General Synthetic Approach

A plausible and commonly employed route for the synthesis of 3,5-disubstituted isoxazoles involves the reaction of a  $\beta$ -dicarbonyl compound or its equivalent with hydroxylamine. For **3-ethylisoxazole-5-carboxylic acid**, a suitable starting material would be an ester of 3-oxopentanoic acid. The general workflow is depicted below.





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